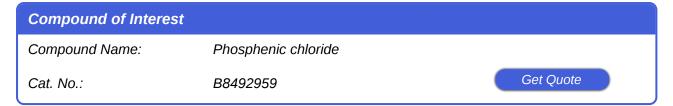


What are the physical and chemical properties of Phosphenic chloride?

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to Phenylphosphonic Dichloride

An Overview of a Versatile Organophosphorus Reagent

This technical guide provides a comprehensive overview of the physical, chemical, and safety properties of Phenylphosphonic dichloride. Intended for researchers, scientists, and professionals in drug development and chemical synthesis, this document consolidates critical data, outlines experimental methodologies, and illustrates key chemical transformations. Given the ambiguity of the term "**Phosphenic chloride**," this guide focuses on Phenylphosphonic dichloride (CAS 824-72-6), the most probable compound of interest based on its relevance in synthetic organic chemistry.

Core Properties of Phenylphosphonic Dichloride

Phenylphosphonic dichloride, also known as dichlorophenylphosphine oxide, is a colorless to light yellow liquid with a pungent odor.[1][2] It serves as a crucial intermediate in the synthesis of a wide array of organophosphorus compounds, including flame retardants, phosphonate esters, and ligands for catalysis.[1][3] Its high reactivity, particularly towards nucleophiles, makes it a versatile but hazardous material requiring careful handling.[1]

Physical and Chemical Data



The following table summarizes the key physical and chemical properties of Phenylphosphonic dichloride.

Property	Value	Source
Molecular Formula	C6H5Cl2OP	[4]
Molecular Weight	194.98 g/mol	[5][6]
CAS Number	824-72-6	[4][7][8]
Appearance	Colorless to light yellow liquid	[2][9]
Melting Point	3 °C (37.4 °F)	[2][3][4][6]
Boiling Point	258 °C (496.4 °F) at 760 mmHg	[2][3][4][6]
Density	1.375 g/mL at 25 °C	[2][3][4][6]
Refractive Index (n20/D)	1.559	[2][3][4]
Flash Point	204 °C (399.2 °F)	[3]
Solubility	Miscible with benzene, chloroform, dimethyl sulfoxide, and carbon tetrachloride.[1][2] [4] Reacts violently with water. [4][8][9]	
Stability	Moisture sensitive; reacts violently with water.[8] Stable under recommended storage conditions (below +30°C in a dry, well-ventilated place).[1][2] [4]	

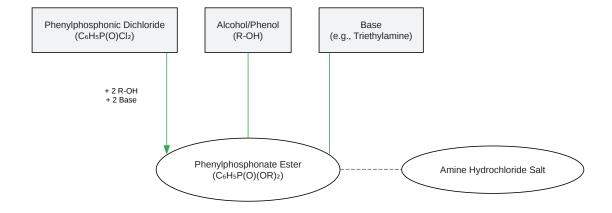
Chemical Reactivity and Synthetic Applications

Phenylphosphonic dichloride is characterized by the presence of two reactive P-Cl bonds. These bonds are susceptible to nucleophilic attack by a variety of reagents, including alcohols,



amines, and organometallic compounds. This reactivity is the foundation of its utility in organic synthesis.

A primary application is the synthesis of phosphonates and their derivatives.[10][11][12] The reaction with alcohols or phenols, typically in the presence of a base to neutralize the HCl byproduct, yields the corresponding phosphonate esters. These esters are valuable intermediates in drug discovery and materials science.

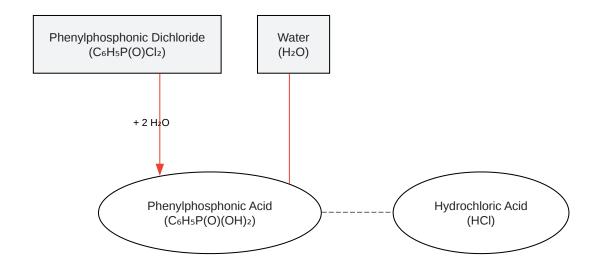


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Synthesis of Phenylphosphonate Esters.

Another significant reaction is its hydrolysis. Phenylphosphonic dichloride reacts violently with water to produce phenylphosphonic acid and hydrochloric acid.[5] This reaction underscores the need for anhydrous handling conditions.





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Hydrolysis of Phenylphosphonic Dichloride.

Experimental Protocols Synthesis of Phenylphosphonic Dichloride

An environmentally friendly synthesis method involves the reaction of phosphorus trichloride and benzene using a Lewis acid ionic liquid as a catalyst.[13]

- Materials: Phosphorus trichloride, benzene, Lewis acid ionic liquid (e.g., synthesized from triethylamine hydrochloride and anhydrous aluminum trichloride).[13]
- Procedure:
 - Under a nitrogen atmosphere, charge the reactor with the Lewis acid ionic liquid.[13]
 - Add benzene and phosphorus trichloride to the reactor.[13]
 - Stir the mixture at a controlled temperature to facilitate the reaction.[13]



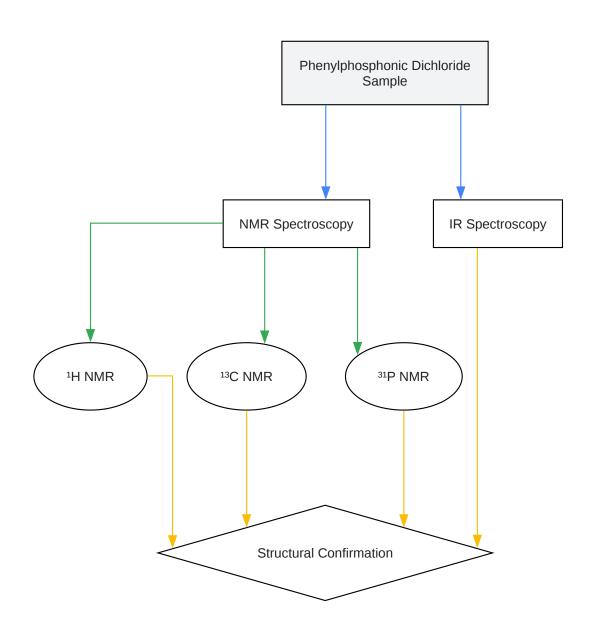
- Upon completion, the reaction mixture separates into two layers: an ionic liquid layer and a product layer containing phenylphosphonic dichloride, unreacted benzene, and phosphorus trichloride.[13]
- Separate the layers. The product layer is then subjected to fractional distillation, first at atmospheric pressure to remove benzene and phosphorus trichloride, followed by vacuum distillation to purify the phenylphosphonic dichloride.[13]
- The ionic liquid catalyst can be recovered and reused.[13]

Characterization by Spectroscopy

The structure and purity of Phenylphosphonic dichloride are typically confirmed using spectroscopic methods.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum shows signals corresponding to the phenyl group protons.[14]
 - ¹³C NMR: The carbon NMR spectrum provides information on the carbon atoms of the phenyl ring.[15]
 - 31P NMR: The phosphorus NMR spectrum is characteristic of the phosphonyl group and is a key indicator of the compound's identity and purity.[16]
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for the P=O, P-Cl, and phenyl group vibrations.





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Spectroscopic Characterization Workflow.

Hydrolysis for Product Formation



The controlled hydrolysis of phenylphosphonic dichloride can be used to synthesize phenylphosphonic acid.[17][18]

- Materials: Phenylphosphonic dichloride, water (or atmospheric moisture).[17]
- Procedure:
 - In a controlled environment, slowly introduce phenylphosphonic dichloride to a stoichiometric excess of water. The reaction is highly exothermic and releases HCl gas, requiring appropriate safety measures and ventilation.[5]
 - Alternatively, for small-scale synthesis, exposure to atmospheric moisture over time can lead to the formation of phenylphosphonic acid.[17]
 - The resulting phenylphosphonic acid can be isolated and purified, often by recrystallization.[18]

Safety and Handling

Phenylphosphonic dichloride is a corrosive and hazardous substance that requires strict safety protocols.

- Hazards:
 - Causes severe skin burns and eye damage.[6][8][19]
 - Harmful if swallowed.[3][6][19]
 - May cause respiratory irritation.[1][6][19]
 - Reacts violently with water, releasing toxic and corrosive hydrogen chloride gas.[5][7][8]
 - May be corrosive to metals.[5][6][19]
- Handling and Storage:
 - Handle only under a chemical fume hood with adequate ventilation.



- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a face shield.[3][6]
- Store in a tightly closed container in a dry, cool, and well-ventilated area, away from water and incompatible materials such as strong oxidizing agents, bases, alcohols, and amines.
 [7][8]
- Keep under an inert atmosphere (e.g., nitrogen).[7][8]
- First Aid Measures:
 - Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.[6][7]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[6][7]
 - Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[6][8]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

This guide provides a foundational understanding of Phenylphosphonic dichloride for its safe and effective use in a research and development setting. Always consult the most current Safety Data Sheet (SDS) before handling this chemical.[6][7][8][19]

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